

Spectral data for **cis-2-Methylcyclohexanecarboxylic acid**

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Compound of Interest

Compound Name: *cis-2-Methylcyclohexanecarboxylic acid*

CAS No.: 7076-91-7

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An In-Depth Technical Guide to the Spectral Analysis of **cis-2-Methylcyclohexanecarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

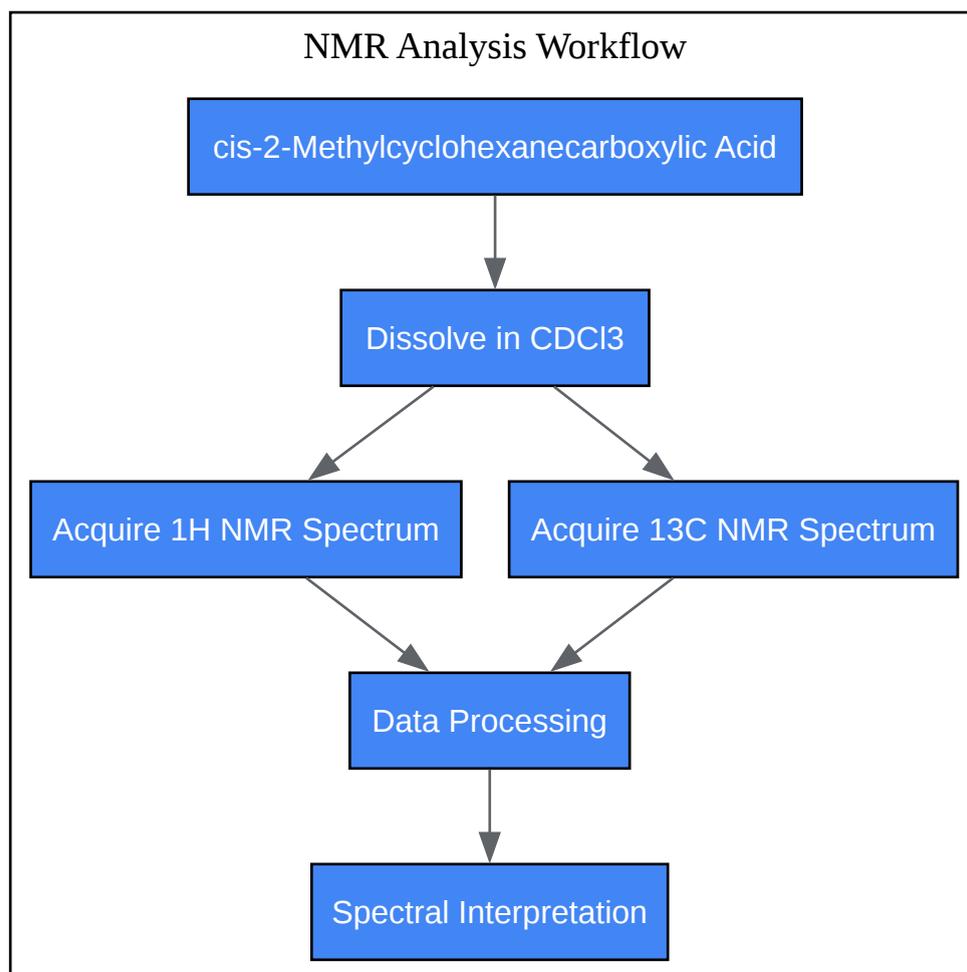
This guide provides a comprehensive analysis of the spectral data for **cis-2-Methylcyclohexanecarboxylic acid**, a molecule of interest in organic synthesis and pharmaceutical development. Understanding its structural features through spectroscopic techniques is paramount for its application and quality control. This document delves into the theoretical underpinnings and practical interpretation of its Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) data.

Molecular Structure and Stereochemistry

cis-2-Methylcyclohexanecarboxylic acid (C₈H₁₄O₂) has a molecular weight of approximately 142.20 g/mol. [1][2] The "cis" configuration indicates that the methyl and carboxylic acid substituents are on the same face of the cyclohexane ring. [3] This stereochemical arrangement dictates the molecule's preferred conformation and significantly influences its spectral characteristics.

The cyclohexane ring predominantly exists in a chair conformation to minimize steric strain. [3] In the cis isomer, one substituent will typically occupy an axial position while the other is

equatorial to achieve the most stable arrangement. However, the molecule undergoes rapid ring flipping at room temperature, leading to an equilibrium between two chair conformers. This dynamic behavior is a key factor in the interpretation of its NMR spectra.



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Caption: Generalized workflow for NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

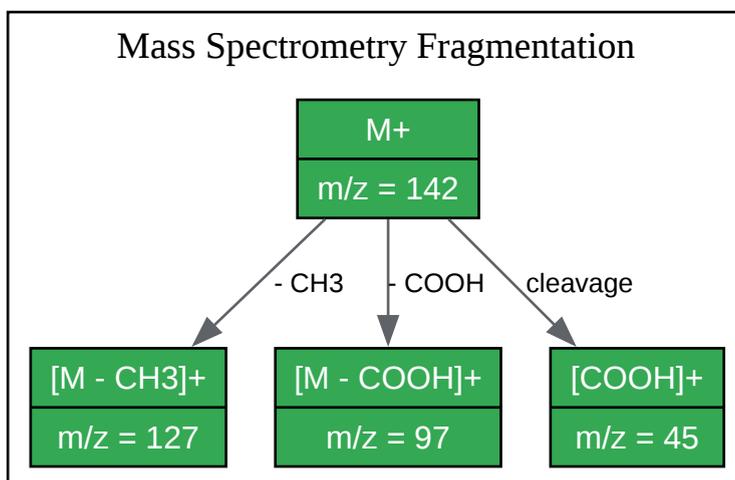
- **Sample Injection:** A solution of the sample is injected into the gas chromatograph.
- **Separation:** The compound travels through the GC column and is separated from any impurities.
- **Ionization:** The eluted compound enters the mass spectrometer and is ionized, typically by electron impact (EI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) and detected.

Expected Mass Spectrum and Interpretation

The mass spectrum of **cis-2-Methylcyclohexanecarboxylic acid** is expected to show a molecular ion peak (M^+) at an m/z of 142, corresponding to its molecular weight. [1]The fragmentation pattern will be characteristic of a carboxylic acid and a substituted cyclohexane.

m/z	Possible Fragment
142	$[M]^+$
127	$[M - CH_3]^+$
97	$[M - COOH]^+$
81	$[C_6H_9]^+$ (loss of COOH and H ₂ O from the ring)
55	$[C_4H_7]^+$ (further fragmentation of the cyclohexane ring)
45	$[COOH]^+$

The loss of a methyl group (15 Da) to give a fragment at m/z 127 and the loss of the carboxylic acid group (45 Da) to give a fragment at m/z 97 are expected to be prominent fragmentation pathways. [4]Further fragmentation of the cyclohexane ring will lead to a series of smaller ions. [5]



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Sources

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